

Application Notes and Protocols: AZD5718 in Myocardial Infarction Research

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Compound of Interest

Compound Name: AZD5718
CAS No.: 2041076-43-9
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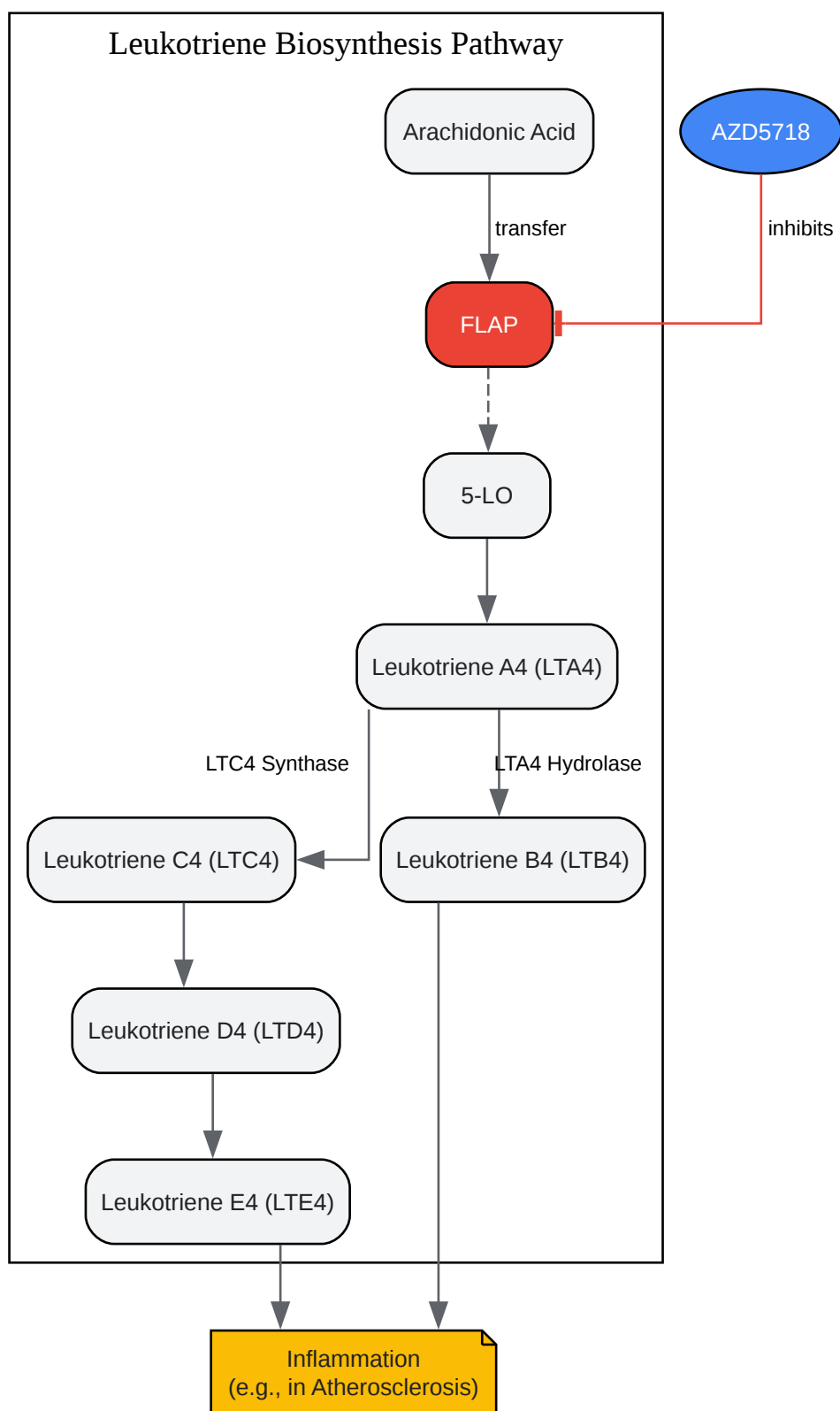
These application notes provide a comprehensive overview of the use of **AZD5718**, a potent and selective 5-lipoxygenase-activating protein (FLAP) inhibitor, in the context of myocardial infarction (MI) research. The information compiled herein is intended to guide researchers in designing and executing studies to evaluate the therapeutic potential of FLAP inhibition in cardiovascular disease.

Introduction

AZD5718 is an investigational drug that acts as a reversible inhibitor of the 5-lipoxygenase-activating protein (FLAP).[1] FLAP is a crucial protein in the biosynthesis of leukotrienes, which are potent pro-inflammatory lipid mediators implicated in the pathophysiology of various inflammatory diseases, including atherosclerosis and myocardial infarction.[2][3][4] By inhibiting FLAP, **AZD5718** effectively suppresses the production of all leukotrienes, thereby offering a potential therapeutic strategy to mitigate the inflammatory processes that contribute to the development and progression of coronary artery disease and the adverse outcomes following a myocardial infarction.[5]

Mechanism of Action

AZD5718 targets and binds to FLAP, preventing the transfer of arachidonic acid to the 5-lipoxygenase (5-LO) enzyme. This is the initial and rate-limiting step in the leukotriene biosynthesis pathway. The inhibition of this process leads to a significant reduction in the production of both leukotriene B₄ (LTB₄), a potent chemoattractant for neutrophils, and the cysteinyl leukotrienes (LTC₄, LTD₄, and LTE₄), which increase vascular permeability and promote bronchoconstriction.



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Figure 1: Mechanism of action of **AZD5718** in the leukotriene biosynthesis pathway.

Clinical Data: The FLAVOUR Phase IIa Study

The FLAVOUR trial was a Phase IIa, randomized, single-blind, placebo-controlled study that evaluated the efficacy, safety, and tolerability of **AZD5718** in patients who had recently experienced a myocardial infarction.^{[2][3][4]}

Study Design and Endpoints

Patients were randomized to receive once-daily oral doses of 50 mg **AZD5718**, 200 mg **AZD5718**, or placebo for 4 or 12 weeks.^[2] The primary endpoint was the change in urinary leukotriene E4 (uLTE4) levels. A key secondary endpoint was the change in coronary flow velocity reserve (CFVR), a measure of coronary microvascular function.^[2]

Quantitative Efficacy Data

Parameter	Treatment Group	Baseline (Median)	4 Weeks	12 Weeks
Urinary Leukotriene E4 (uLTE4) Reduction	50 mg AZD5718	-	>80% reduction vs. placebo	>80% reduction vs. placebo
200 mg AZD5718	-	>80% reduction vs. placebo	>80% reduction vs. placebo	
Coronary Flow Velocity Reserve (CFVR)	50 mg AZD5718	-	No significant change vs. placebo	No significant change vs. placebo
200 mg AZD5718	-	No significant change vs. placebo	No significant change vs. placebo	

Data presented as percentage reduction from baseline compared to placebo. Absolute values were not consistently reported in the cited literature.

Safety and Tolerability

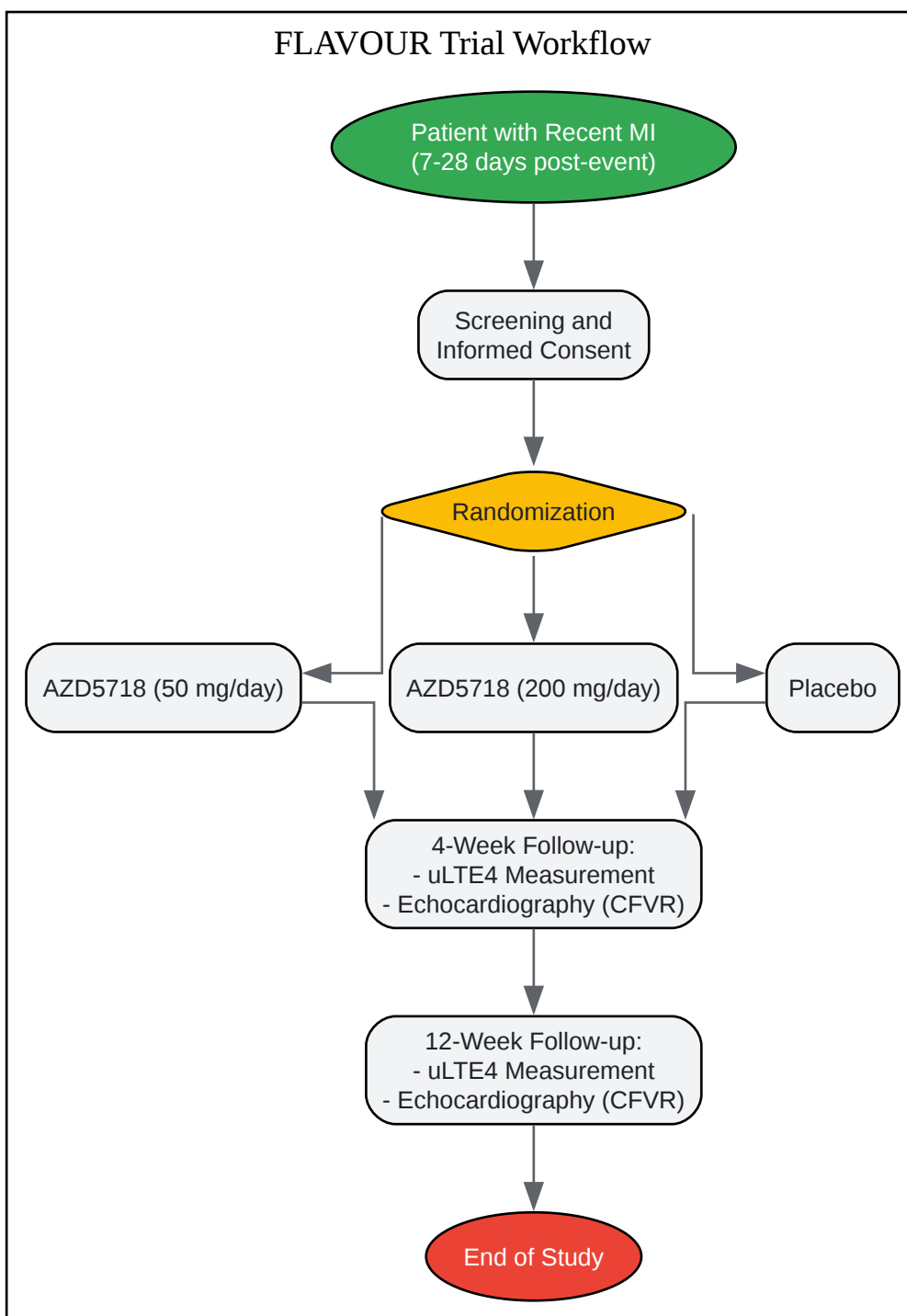
Adverse Events (AEs)	50 mg AZD5718 (n=25)	200 mg AZD5718 (n=52)	Placebo (n=51)
4-Week Cohort (Any AE)	3 of 6 patients	12 of 18 patients	6 of 13 patients
12-Week Cohort (Any AE)	14 of 19 patients	27 of 34 patients	24 of 38 patients
Serious AEs (Not treatment-related)	-	7 patients	4 patients

AZD5718 was generally well-tolerated with no treatment-related serious adverse events reported.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Experimental Protocols

Clinical Study Protocol: The FLAVOUR Trial Workflow

The following diagram illustrates the general workflow of the FLAVOUR clinical trial.



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Figure 2: Workflow of the FLAVOUR Phase IIa clinical trial.

Protocol 1: Measurement of Urinary Leukotriene E4 (uLTE4) by LC-MS/MS

This protocol describes a liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantification of uLTE4, a sensitive and specific biomarker of cysteinyl leukotriene production.

1. Sample Collection and Preparation:

- Collect mid-stream urine samples in sterile containers.
- Centrifuge the urine at 2,000 x g for 10 minutes at 4°C to remove cellular debris.
- Transfer the supernatant to a clean tube and store at -80°C until analysis.
- For analysis, thaw urine samples on ice.
- To 800 µL of urine supernatant, add 200 µL of an internal standard solution (e.g., LTE4-d5 at a final concentration of 200 pg/mL).^[6]
- Vortex the sample for 5 seconds.

2. LC-MS/MS Analysis:

- Instrumentation: A high-performance liquid chromatography (HPLC) system coupled to a tandem mass spectrometer.
- Chromatographic Separation:
 - Column: A suitable reversed-phase C18 column.
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.
 - Gradient: A linear gradient from low to high organic phase to elute LTE4.
- Mass Spectrometry:

- Ionization Mode: Electrospray ionization (ESI) in negative ion mode.
- Detection: Multiple reaction monitoring (MRM) of specific precursor-to-product ion transitions for LTE4 and the internal standard.

3. Data Analysis:

- Generate a standard curve using known concentrations of LTE4.
- Quantify LTE4 in urine samples by comparing the peak area ratio of the analyte to the internal standard against the standard curve.
- Normalize uLTE4 concentrations to urinary creatinine levels to account for variations in urine dilution.

Protocol 2: Preclinical Myocardial Infarction Model (Representative Protocol)

Important Note: Preclinical studies have shown that **AZD5718** is inactive in rat and mouse blood.[1] Therefore, a murine model of MI is not suitable for evaluating the efficacy of **AZD5718**. This protocol is a representative example for a species in which **AZD5718** is active (e.g., rabbit or dog) and should be adapted accordingly.

1. Animal Model:

- Species: New Zealand White rabbits or Beagle dogs.
- Anesthesia: Induce and maintain anesthesia with an appropriate anesthetic agent (e.g., ketamine/xylazine for rabbits, isoflurane for dogs).
- Ventilation: Intubate and mechanically ventilate the animal.

2. Surgical Procedure:

- Perform a left thoracotomy to expose the heart.
- Ligate a major coronary artery (e.g., the left anterior descending artery) with a suture to induce ischemia.

- After a defined period of ischemia (e.g., 30-60 minutes), release the ligature to allow for reperfusion.

- Close the chest in layers.

3. Drug Administration:

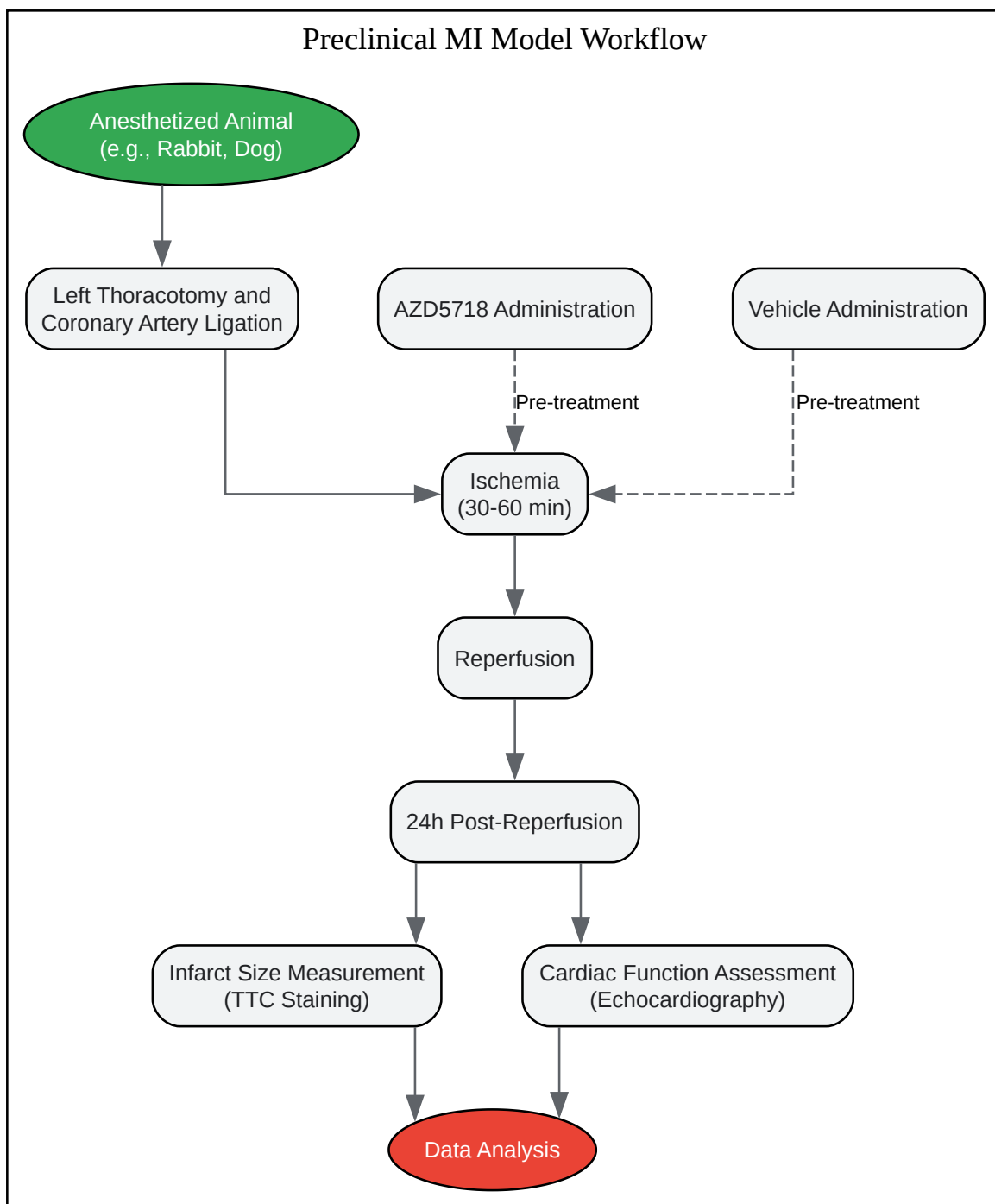
- Administer **AZD5718** or vehicle orally at a predetermined dose and time before, during, or after the induction of MI.

4. Assessment of Myocardial Infarct Size (TTC Staining):

- At the end of the experiment (e.g., 24 hours post-reperfusion), euthanize the animal.
- Excise the heart and perfuse with saline to remove blood.
- Slice the ventricles into uniform sections.
- Incubate the heart slices in a 1% solution of 2,3,5-triphenyltetrazolium chloride (TTC) in phosphate buffer at 37°C for 20-30 minutes.^{[7][8]}
- Viable myocardium will stain red, while the infarcted tissue will remain pale.
- Image the stained slices and quantify the infarct area relative to the total ventricular area using image analysis software.

5. Assessment of Cardiac Function (Echocardiography):

- Perform transthoracic echocardiography at baseline and at specified time points post-MI.
- Acquire standard views (e.g., parasternal long-axis and short-axis).
- Measure left ventricular dimensions, fractional shortening, and ejection fraction to assess cardiac function.



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Figure 3: Representative workflow for a preclinical myocardial infarction study.

Conclusion

AZD5718 has demonstrated potent and sustained inhibition of leukotriene biosynthesis in a clinical setting of recent myocardial infarction. While the FLAVOUR trial did not show a significant improvement in coronary microvascular function as measured by CFVR, the profound and consistent reduction in the inflammatory biomarker uLTE4 warrants further investigation into the potential long-term cardiovascular benefits of FLAP inhibition. The provided protocols offer a framework for researchers to further explore the role of **AZD5718** and the leukotriene pathway in the pathophysiology of myocardial infarction and to identify patient populations that may derive the most benefit from this therapeutic approach.

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